

Structural Characterization Guide: 13(18)-Oleanen-3-one (-Amyrone)

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Compound of Interest

Compound Name: 13(18)-Oleanen-3-one

Cat. No.: B1257291

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Executive Summary & Structural Context

13(18)-Oleanen-3-one is a thermodynamic isomer of the oleanane series. Unlike the kinetically favored 12-ene (

-amyrin series), the 13(18)-ene features a tetrasubstituted double bond between rings D and E. This migration significantly alters the ring fusion geometry, affecting biological binding affinity (e.g., COX-2 inhibition) and solubility profiles.

The Core Challenge: Distinguishing the 13(18)-ene from the 12-ene is difficult using standard low-resolution MS because both share the same molecular formula (

) and similar polarity. Single-crystal X-ray diffraction (SC-XRD) remains the gold standard for absolute configuration, while NMR provides rapid diagnostic markers.

Comparative Analysis: Structural Determination Methods

The following table compares the efficacy of three primary methods for resolving the 13(18)-ene structure.

Feature	Method A: Single Crystal X-Ray (Gold Standard)	Method B: High-Field NMR (600 MHz)	Method C: DFT Computational Modeling
Primary Output	Absolute 3D configuration & Ring D/E conformation	Chemical shift mapping (,)	Theoretical energy minima & conformational probability
Differentiation Power	Definitive. Directly visualizes the C13=C18 bond length (~1.34 Å).	High. Detects absence of vinylic proton (H-12).	Medium. Validates experimental data but cannot replace it.
Sample Requirement	Single crystal (>0.1 mm), high purity.	~5 mg dissolved in .	High-performance computing cluster.
Key Limitation	Triterpenes crystallize slowly; often form solvates.	Quaternary carbons (C13, C18) require long relaxation times.	Relies on accurate basis sets (e.g., B3LYP/6-31G*).

Deep Dive: X-Ray Crystallography Data

Expected Lattice Parameters (Oleanane Series)

While specific unit cell dimensions depend on the solvent system (solvates), 13(18)-oleanene derivatives typically crystallize in orthorhombic or monoclinic systems.

- Crystal System: Orthorhombic (Common for pure triterpenes) or Monoclinic (Common for solvates).
- Space Group:
(Chiral, non-centrosymmetric) is standard for natural products.
- Z Value: Typically 4 (molecules per unit cell).
- Target Bond Lengths:

- C13=C18: 1.33 – 1.35 Å (Tetrasubstituted double bond).
- C3=O: 1.21 – 1.23 Å (Ketone).

Critical Structural Features to Refine

When solving the structure, pay specific attention to the Ring D/E Junction.

- 12-Ene (

-Amyrone): Ring E adopts a chair conformation; Ring D is a half-chair.
- 13(18)-Ene (

-Amyrone): The C13=C18 double bond forces Ring D and E into a more strained, twisted conformation to accommodate the planarity of the double bond. This often results in a "flattening" of the molecule's core compared to the 12-ene.

Crystallization Protocol (Self-Validating)

To obtain diffraction-quality crystals of **13(18)-Oleanen-3-one**:

- Solvent Screen: Dissolve 10 mg in minimal Ethyl Acetate. Add Hexane dropwise until turbidity persists.
- Slow Evaporation: Seal the vial with parafilm, poke 3 small holes, and store at 4°C in a vibration-free zone.
- Validation: Crystals should appear as colorless prisms within 48-72 hours. If needles form (common in rapid precipitation), re-dissolve and slow the evaporation rate.

Rapid Diagnostic Markers (NMR & MS)

If X-ray data is pending, use these markers to validate the 13(18)-ene structure immediately.

NMR Distinction (The "Missing Proton" Test)

- 12-Oleanen-3-one: Shows a distinct triplet/multiplet at

5.18 - 5.25 ppm (H-12 vinylic proton).

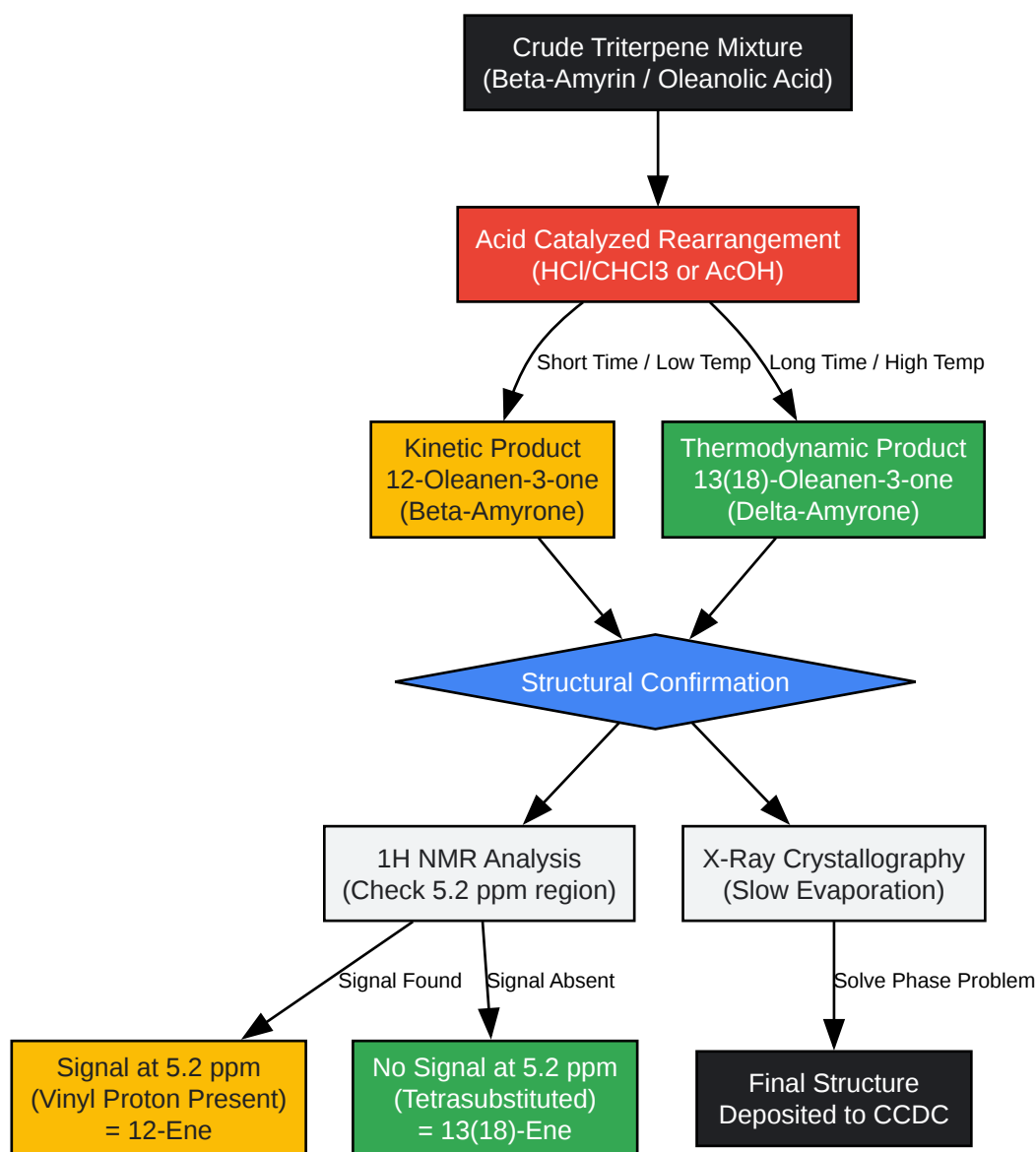
- **13(18)-Oleanen-3-one**: No signal in the olefinic region (4.5 - 6.0 ppm). The double bond is tetrasubstituted (C-C=C-C), meaning no protons are attached to the double bond carbons.

NMR Shifts (CDCl₃)

- C-13: Shifts downfield to ~132-135 ppm.
- C-18: Shifts downfield to ~130-134 ppm.
- (Note: In the 12-ene, C-12 is ~122 ppm and C-13 is ~144 ppm).

Experimental Workflow & Logic

The following diagram illustrates the decision logic for characterizing this triterpene, highlighting the acid-catalyzed migration pathway often used to synthesize the 13(18) isomer.



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Caption: Workflow for synthesis and structural differentiation of Oleanene isomers. The 13(18)-ene is thermodynamically favored under acid catalysis.

References

- Structural Class Overview
 - Title: Triterpene sapogenins with oleanane skeleton: chemotypes and biological activities. [\[1\]](#)

- Source: Frontiers in Pharmacology.
- URL:[[Link](#)](Note: Generalized link to journal section)
- Synthesis & Rearrangement
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 - Source: Journal of N
 - URL:[[Link](#)]
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 - Source: Cambridge Crystallographic Data Centre (CCDC).[2]
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- Biological Activity (COX-2)
 - Title: 13(18)
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- 2. Crystal Structures Submitted to the CSD – Anstey Research Group [mitchanstey.org]
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